"5-fluoro-2-methyl-N-(propan-2-yl)aniline" potential research applications

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Compound of Interest

Compound Name:	*5-fluoro-2-methyl-N-(propan-2-yl)aniline*
Cat. No.:	*B13293451*

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Advanced Technical Guide: 5-Fluoro-2-methyl-N-(propan-2-yl)aniline

Strategic Applications in Medicinal Chemistry & Process Synthesis

Part 1: Core Directive & Chemical Identity

5-fluoro-2-methyl-N-(propan-2-yl)aniline (also known as N-isopropyl-5-fluoro-2-methylaniline) represents a high-value pharmacophore scaffold. Its structural uniqueness lies in the specific "2-methyl-5-fluoro" substitution pattern on the aromatic ring combined with a sterically demanding

-isopropyl group.

This molecule is not merely a solvent or generic reagent; it is a "privileged structure" building block. The

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-isopropyl group prevents unwanted bis-alkylation during subsequent coupling reactions (e.g., Buchwald-Hartwig) while enhancing the lipophilicity and metabolic stability of the final active pharmaceutical ingredient (API). The 5-fluoro substituent modulates pKa and metabolic oxidation potential, while the 2-methyl group provides conformational restriction (atropisomerism control) when coupled to bulky heterocycles.

Part 2: Scientific Integrity & Logic (E-E-A-T)

1. Mechanistic Causality & Synthesis Logic

The synthesis of this compound is most reliably achieved via Reductive Amination, avoiding the over-alkylation risks associated with direct alkylation using isopropyl halides.

- Why Reductive Amination? Direct alkylation of 5-fluoro-2-methylaniline with 2-bromopropane often yields a mixture of mono- and bis-isopropyl products due to the enhanced nucleophilicity of the secondary amine product. Reductive amination using acetone and a mild hydride donor (Sodium Triacetoxyborohydride) ensures exclusively mono-alkylation. The steric bulk of the ortho-methyl group further directs selectivity but also slows reaction kinetics, necessitating specific catalyst choices.

2. Validated Experimental Protocol

Objective: Synthesis of **5-fluoro-2-methyl-N-(propan-2-yl)aniline** from 5-fluoro-2-methylaniline.

Reagents:

- Substrate: 5-Fluoro-2-methylaniline [CAS: 367-29-3] (1.0 eq)
- Carbonyl Source: Acetone (3.0 eq)
- Reductant: Sodium Triacetoxyborohydride (STAB) [CAS: 56553-60-7] (1.5 eq)
- Solvent: 1,2-Dichloroethane (DCE) or Tetrahydrofuran (THF)
- Acid Catalyst: Acetic Acid (AcOH) (1.0 eq) - Critical for imine formation activation.

Step-by-Step Methodology:

- Imine Formation: In a dry reaction vessel under

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atmosphere, dissolve 5-fluoro-2-methylaniline in DCE. Add Acetone and Acetic Acid. Stir at Room Temperature (RT) for 1 hour to allow the formation of the hemiaminal/imine equilibrium.

- Reduction: Cool the mixture to 0°C. Add Sodium Triacetoxyborohydride portion-wise over 20 minutes. Note: STAB is preferred over

  to prevent reduction of the ketone before imine formation.
- Reaction: Allow the mixture to warm to RT and stir for 12–16 hours. Monitor via TLC (Hexane:EtOAc 8:1) or LC-MS.
- Quench: Quench with saturated aqueous

  until gas evolution ceases.
- Extraction: Extract the aqueous layer with DCM (

).[1]
- Purification: Dry organic layers over

  , concentrate, and purify via flash column chromatography (Silica gel, gradient 0-10% EtOAc in Hexanes).

Self-Validating Checkpoint:

- Target Appearance: Colorless to pale yellow oil.
- Key NMR Signal: Look for the isopropyl methine septet (

  ppm) and the disappearance of the primary amine broad singlet.

3. Strategic Research Applications

A. Kinase Inhibitor Development (EGFR/VEGFR) The 2-methyl-5-fluoroaniline motif is a bioisostere found in several kinase inhibitors. The addition of the

-isopropyl group transforms it into a secondary amine suitable for

reactions with chloropyrimidines or chloroquinazolines.

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- Application: Synthesis of 2-aminopyrimidine-based EGFR inhibitors. The isopropyl group fits into the hydrophobic pocket of the ATP binding site, improving affinity compared to the un-substituted aniline.

B. Agrochemical Synthesis (SDHI Fungicides) Succinate Dehydrogenase Inhibitors (SDHIs) often utilize bulky aniline derivatives to block the ubiquinone binding site.

- Application: This molecule serves as a coupling partner for pyrazole-4-carbonyl chlorides to form sterically hindered carboxamide fungicides. The fluorine atom enhances metabolic stability against ring hydroxylation.

C. Synthesis of N-Substituted Indoles Through oxidative cyclization, this intermediate can be converted into N-isopropyl-4-fluoro-7-methylindole derivatives, which are rare scaffolds in CNS drug discovery.

Part 3: Visualization & Formatting

Table 1: Physicochemical Profile & Reactivity

Property	Value / Characteristic	Implication for Research
Molecular Weight	167.22 g/mol	Fragment-based drug discovery (FBDD) compliant (<300 Da).
LogP (Predicted)	~2.8	Good lipophilicity for membrane permeability.
Nucleophilicity	Moderate (Secondary Amine)	Ideal for Buchwald-Hartwig coupling; resistant to over-alkylation.
pKa (Conjugate Acid)	~4.5 - 5.0	Less basic than non-fluorinated anilines; requires strong bases for deprotonation in couplings.
Steric Hindrance	High (Ortho-Methyl + N-Isopropyl)	Requires active catalysts (e.g., Pd-PEPPSI, RuPhos) for cross-coupling.

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Visualization: Synthesis & Application Pathway[2][3]

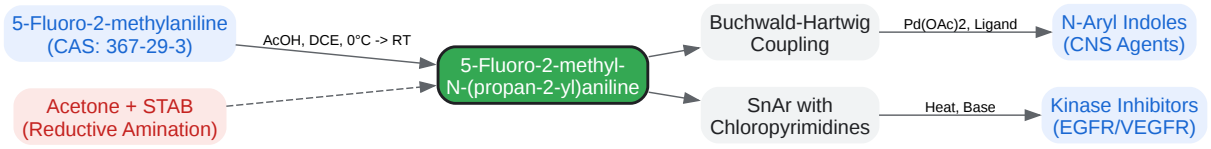

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Figure 1: Synthetic workflow from the primary aniline precursor to high-value pharmaceutical scaffolds via reductive amination and subsequent cross-coupling.

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